

Technical Guide: Physicochemical Properties of Tert-butyl Benzoate Derivatives

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Compound of Interest

Compound Name: *Tert-butyl 4-(1-aminoethyl)benzoate*

Cat. No.: *B2893418*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Extensive searches for the chemical properties, experimental protocols, and spectral data of **tert-butyl 4-(1-aminoethyl)benzoate** did not yield any specific results. This compound appears to be poorly documented in publicly available scientific literature and chemical databases.

However, significant data is available for two closely related structural isomers: tert-butyl 4-aminobenzoate and tert-butyl 4-(aminomethyl)benzoate. This guide provides a comprehensive overview of the chemical properties and relevant experimental data for these two compounds, which may serve as a valuable reference for researchers interested in this class of molecules.

Tert-butyl 4-aminobenzoate

Tert-butyl 4-aminobenzoate is an aromatic compound featuring a tert-butyl ester and an amino group attached to a benzene ring. It is commonly used in organic synthesis, particularly as an intermediate in the preparation of pharmaceuticals and other fine chemicals.^[1]

Chemical Properties

A summary of the key chemical and physical properties of tert-butyl 4-aminobenzoate is presented in the table below.

Property	Value	Source
CAS Number	18144-47-3	[2][3]
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[1][2]
Molecular Weight	193.24 g/mol	[2]
Melting Point	108-110 °C	[4]
Boiling Point	322.4 °C at 760 mmHg (Predicted)	[4][5]
Density	1.078 g/cm ³ (Predicted)	[4][5]
Appearance	White to off-white solid or crystalline powder	[1]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.[1]	
InChIKey	KYORUZMJUKHKFS- UHFFFAOYSA-N	
SMILES	CC(C)(C)OC(=O)c1ccc(N)cc1	

Spectral Data

Spectrum Type	Data	Source
¹ H NMR (400 MHz, CDCl ₃)	δ 7.79 (d, J=8.6 Hz, 2H), 6.61 (d, J=8.6 Hz, 2H), 4.00 (br s, 2H, NH ₂), 1.56 (s, 9H, C(CH ₃) ₃)	[6]
¹³ C NMR (100 MHz, CDCl ₃)	δ 165.9 (C=O), 150.4 (ArC), 131.3 (ArCH), 121.7 (ArC), 113.7 (ArCH), 80.0 (C(CH ₃) ₃), 28.3 (C(CH ₃) ₃)	[6]
IR (neat) ν _{max}	3415, 3345, 3235, 2972, 1682, 1598, 1367, 1287, 1154, 1115 cm ⁻¹	[6]
HRMS (m/z)	[M+H] ⁺ Calculated for C ₁₁ H ₁₆ NO ₂ : 194.1176, Found: 194.1179	[6]

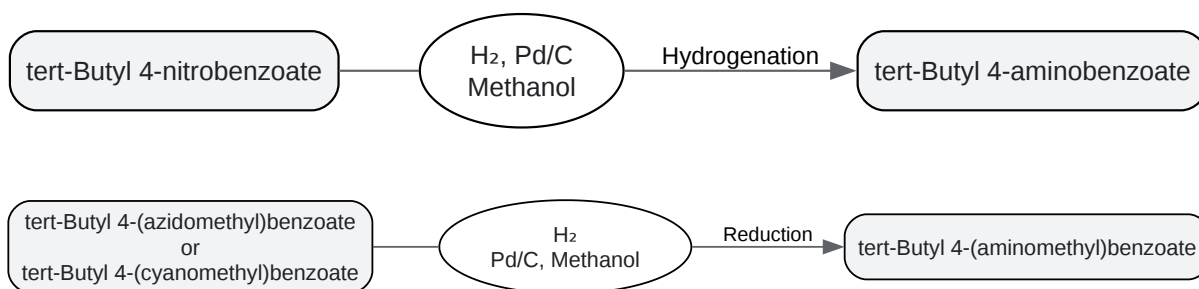
Experimental Protocols

Synthesis of tert-Butyl 4-aminobenzoate[5][6]

This protocol describes the synthesis of tert-butyl 4-aminobenzoate from tert-butyl 4-nitrobenzoate via catalytic hydrogenation.

- Materials:
 - tert-Butyl 4-nitrobenzoate (4.75 g, 21.279 mmol)
 - Methanol (MeOH, 200 ml)
 - 10% Palladium on carbon (Pd/C, 475 mg)
 - Nitrogen (N₂) gas
 - Hydrogen (H₂) gas

- Celite
- Procedure:
 - Dissolve tert-butyl 4-nitrobenzoate in methanol in a suitable reaction flask.
 - Carefully add the Pd/C catalyst to the solution.
 - Evacuate the flask and purge with nitrogen gas.
 - Re-evacuate the flask and purge with hydrogen gas.
 - Stir the reaction mixture under a hydrogen atmosphere for 5 hours, or until the reaction is complete (monitored by TLC).
 - Filter the mixture through a pad of Celite to remove the catalyst.
 - Evaporate the solvent from the filtrate under reduced pressure to yield the product as a white solid.



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